

diSulfo-Cy3 alkyne storage and handling best practices

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Compound of Interest

Compound Name: *diSulfo-Cy3 alkyne*

Cat. No.: *B15598285*

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diSulfo-Cy3 Alkyne Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and troubleshooting of **diSulfo-Cy3 alkyne** for consistent and reliable experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: How should solid **diSulfo-Cy3 alkyne** be stored?

Solid **diSulfo-Cy3 alkyne** should be stored at -20°C in a desiccated environment and protected from light.^{[1][2][3]} Following these conditions, the product is typically stable for 12 to 24 months upon receipt.^{[1][3]} Some suppliers suggest a shelf life of up to 3 years for the powder form when stored correctly.^[4]

Q2: What is the recommended method for preparing a stock solution of **diSulfo-Cy3 alkyne**?

To prepare a stock solution, reconstitute the solid **diSulfo-Cy3 alkyne** in a suitable solvent such as sterile water, dimethylformamide (DMF), or dimethyl sulfoxide (DMSO).^{[2][5]} Briefly centrifuge the vial to ensure the powder is at the bottom before adding the solvent. Sonication may be recommended to aid dissolution in some solvents like DMSO.^[4]

Q3: How should **diSulfo-Cy3 alkyne** stock solutions be stored?

For short-term storage, aliquoted stock solutions can be kept at -20°C for up to one month, protected from light. For long-term storage, it is recommended to store aliquots at -80°C for up to 6-12 months.^[4] Avoid repeated freeze-thaw cycles.

Q4: Is **diSulfo-Cy3 alkyne** sensitive to light?

Yes, like most cyanine dyes, **diSulfo-Cy3 alkyne** is light-sensitive.^{[1][4]} All handling steps, including storage, reconstitution, and experimental procedures, should be performed with minimal exposure to light to prevent photobleaching.

Q5: In what type of reaction is **diSulfo-Cy3 alkyne** primarily used?

diSulfo-Cy3 alkyne is primarily used in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) "click chemistry" reactions.^{[2][6][7]} This reaction forms a stable triazole linkage between the alkyne group on the dye and an azide group on a target molecule, such as a protein, nucleic acid, or other biomolecule.^{[6][7]}

Storage and Handling Data Summary

Parameter	Solid Form	Stock Solution
Storage Temperature	-20°C ^{[1][2][3]}	-20°C (≤1 month) or -80°C (≤1 year) ^[4]
Shelf Life	12 - 36 months ^{[1][3][4]}	1 month at -20°C, 6-12 months at -80°C ^[4]
Light Sensitivity	High. Store in the dark. ^[1]	High. Protect from light during storage and handling.
Moisture Sensitivity	High. Store in a desiccated environment. ^{[1][4]}	N/A (in solution)
Recommended Solvents	Water, DMSO, DMF ^{[2][5]}	N/A
Shipping Conditions	Ambient Temperature ^{[1][2]}	N/A

Experimental Protocols

Protocol 1: Reconstitution of diSulfo-Cy3 Alkyne

Objective: To prepare a concentrated stock solution of **diSulfo-Cy3 alkyne** for use in labeling experiments.

Materials:

- **diSulfo-Cy3 alkyne** (solid)
- Anhydrous DMSO or nuclease-free water
- Microcentrifuge tubes
- Pipettes and sterile tips

Procedure:

- Briefly centrifuge the vial containing the solid **diSulfo-Cy3 alkyne** to ensure all the powder is at the bottom.
- Carefully open the vial, avoiding loss of powder.
- Add the required volume of anhydrous DMSO or nuclease-free water to achieve the desired concentration (e.g., 10 mM).
- Vortex the solution thoroughly until all the dye is dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.^[4]
- Aliquot the stock solution into smaller, single-use volumes in light-protected microcentrifuge tubes.
- Store the aliquots as recommended in the storage table above.

Protocol 2: General Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Labeling

Objective: To conjugate **diSulfo-Cy3 alkyne** to an azide-modified biomolecule.

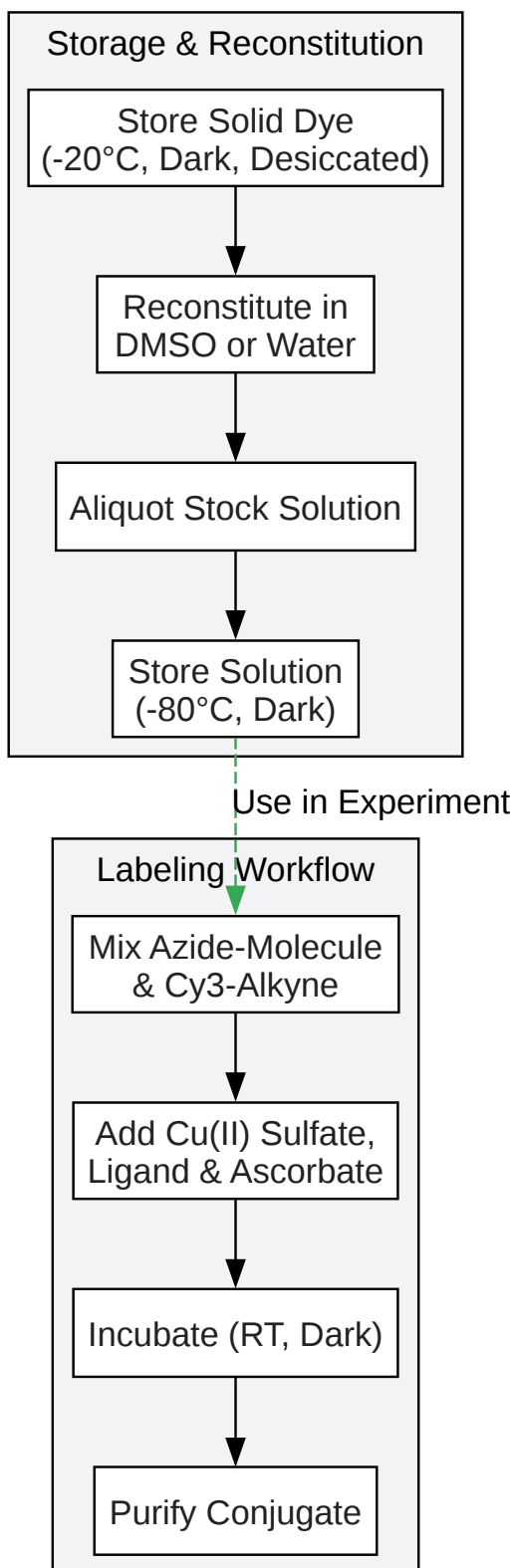
Materials:

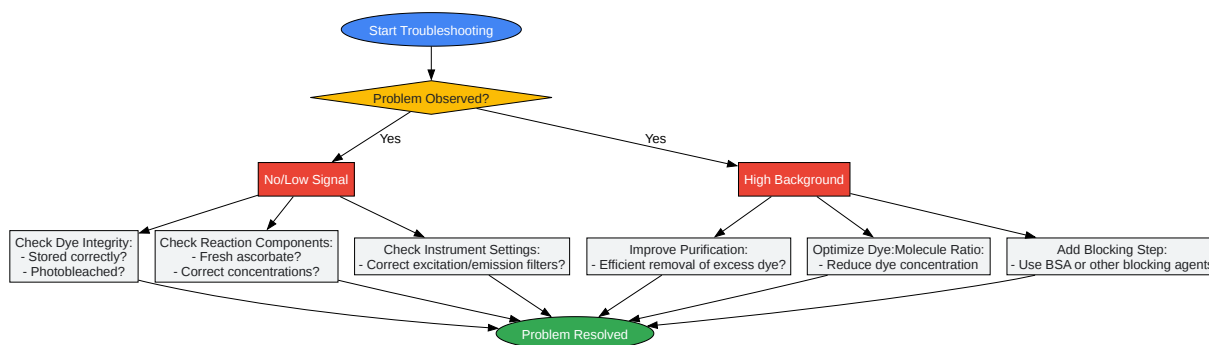
- Azide-modified biomolecule (e.g., protein, oligo) in a suitable buffer (e.g., phosphate-buffered saline, pH 7.4)
- **diSulfo-Cy3 alkyne** stock solution (e.g., 10 mM in DMSO)
- Copper(II) sulfate (CuSO_4) stock solution (e.g., 50 mM in water)
- Sodium ascorbate stock solution (e.g., 1 M in water, freshly prepared)
- Tris(benzyltriazolylmethyl)amine (TBTA) or Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) stock solution (e.g., 50 mM in DMSO)

Procedure:

- In a microcentrifuge tube, combine the azide-modified biomolecule with the **diSulfo-Cy3 alkyne**. The molar ratio will need to be optimized, but a starting point of 1:5 (biomolecule:dye) is common.
- Add the copper-chelating ligand (TBTA or THPTA) to the reaction mixture. A final concentration of 1 mM is often used.
- Add CuSO_4 to the reaction mixture to a final concentration of 1 mM.
- Initiate the click reaction by adding freshly prepared sodium ascorbate to a final concentration of 5 mM.
- Incubate the reaction at room temperature for 1-4 hours, protected from light. The reaction time may require optimization.
- Purify the labeled conjugate to remove excess dye and reaction components using appropriate methods such as size exclusion chromatography, dialysis, or precipitation.

Visual Guides





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